

Application Notes and Protocols for B 193 (AMG 193)

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Compound of Interest

Compound Name: B 193
CAS No.: 124824-14-2
Cat. No.: B054887

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Introduction

AMG 193 is a first-in-class, orally bioavailable, MTA-cooperative protein arginine methyltransferase 5 (PRMT5) inhibitor. It is a targeted therapeutic designed to induce synthetic lethality in tumors with homozygous deletion of the methylthioadenosine phosphorylase (MTAP) gene.^{[1][2]} Approximately 10-15% of cancers exhibit MTAP deletion, including glioblastoma, mesothelioma, bladder, pancreatic, and non-small cell lung cancers.^{[2][3]}

The deletion of the MTAP gene leads to the accumulation of its substrate, methylthioadenosine (MTA), within the cancer cells. MTA is a structural analog of S-adenosylmethionine (SAM), the methyl donor for PRMT5, and its accumulation results in partial inhibition of PRMT5 activity.^[2] ^[3] AMG 193 capitalizes on this by preferentially binding to the MTA-bound PRMT5 complex, leading to complete and selective inhibition of PRMT5 in MTAP-deleted tumor cells while sparing normal tissues where MTA levels are low.^{[1][2]} This targeted inhibition of PRMT5 disrupts downstream processes, including RNA splicing and gene expression, ultimately leading to cell cycle arrest, DNA damage, and apoptosis in cancer cells.^{[1][4]}

These application notes provide a comprehensive overview of the dosage and administration guidelines for AMG 193 based on preclinical and clinical data, along with detailed protocols for key in vitro and in vivo experiments.

Data Presentation

Table 1: Preclinical Dosage and Administration of AMG 193 in Xenograft Models

Animal Model	Tumor Type	Cell Line(s)	Administration Route	Dosage Range	Dosing Schedule	Reference
Mice	Isogenic Colorectal Carcinoma	HCT116 (MTAP-deleted and MTAP WT)	Oral (p.o.)	3, 10, 30, 100 mg/kg	Once daily (QD)	[5]
Mice	Diffuse Large B-cell Lymphoma	DOHH-2	Oral (p.o.)	10, 20, 30 mg/kg	Once daily (QD)	[5]
Mice	Pancreatic Ductal Adenocarcinoma	BxPC-3	Oral (p.o.)	10, 30, 100 mg/kg	Once daily (QD)	[5]
Mice	Non-Small Cell Lung Cancer	LU99, H838	Oral (p.o.)	10, 25, 100 mg/kg	Once daily (QD)	[5]

Table 2: Clinical Dosage and Administration of AMG 193 (Phase 1, NCT05094336)

Study Phase	Patient Population	Administration Route	Dose Escalation Range	Maximum Tolerated Dose (MTD)	Dosing Schedule	Reference
Phase 1 (Dose Exploration)	Patients with advanced/metastatic solid tumors with MTAP or CDKN2A deletion	Oral	40, 120, 240, 480, 800, 1200, 1600 mg	1200 mg once daily	Once daily (QD) or 600 mg twice daily (BID) in 28-day cycles	[1] [3]
Phase 1 (Dose Expansion)	Patients with pancreatic ductal adenocarcinoma, NSCLC, biliary tract cancer, esophageal/gastric cancer, glioma, and tumor-agnostic disease with MTAP deletion	Oral	1200 mg	Not Applicable	Once daily (QD)	[1]

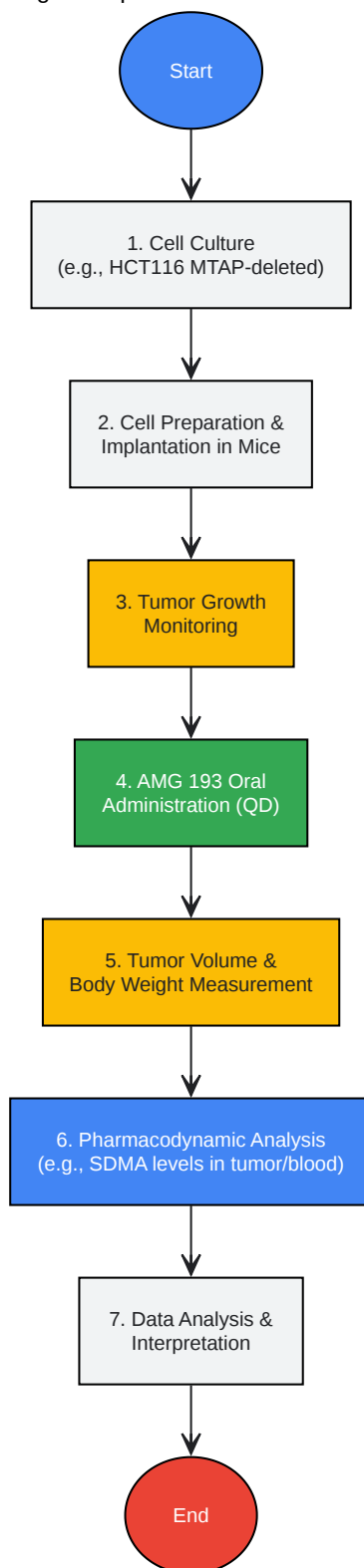
Signaling Pathway and Experimental Workflow Diagrams



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Caption: AMG 193 Signaling Pathway in MTAP-Deleted vs. Normal Cells.

In Vivo Xenograft Experimental Workflow for AMG 193

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Caption: Workflow for assessing AMG 193 efficacy in vivo.

Experimental Protocols

In Vitro Cell Viability Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of AMG 193 in MTAP-deleted and MTAP-wildtype cancer cell lines.

Materials:

- MTAP-deleted and MTAP-WT cancer cell lines (e.g., HCT116 isogenic pair)
- Complete cell culture medium
- AMG 193 stock solution (in DMSO)
- 96-well clear-bottom cell culture plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Protocol:

- Cell Seeding:
 - Trypsinize and resuspend cells in complete medium.
 - Seed cells into 96-well plates at a predetermined optimal density (e.g., 1,000-5,000 cells/well) in a volume of 90 µL.
 - Incubate plates at 37°C and 5% CO₂ for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare a serial dilution of AMG 193 in complete medium. A typical starting concentration range is 0.001 to 10 µM.
 - Add 10 µL of the diluted AMG 193 or vehicle control (DMSO) to the respective wells.

- Incubate the plates for 6 days at 37°C and 5% CO₂.^[3]
- Cell Viability Measurement:
 - Equilibrate the plates to room temperature for 30 minutes.
 - Add 100 µL of CellTiter-Glo® reagent to each well.
 - Mix the contents by orbital shaking for 2 minutes to induce cell lysis.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
 - Measure the luminescence using a plate-reading luminometer.
- Data Analysis:
 - Normalize the luminescence readings to the vehicle-treated control wells.
 - Plot the normalized values against the logarithm of the AMG 193 concentration.
 - Calculate the IC₅₀ values using a non-linear regression curve fit.

In Vivo Xenograft Tumor Model

Objective: To evaluate the anti-tumor efficacy of orally administered AMG 193 in a mouse xenograft model of MTAP-deleted cancer.

Materials:

- Immunocompromised mice (e.g., athymic nude or SCID)
- MTAP-deleted cancer cells (e.g., HCT116 MTAP-deleted)
- Matrigel (optional)
- AMG 193
- Vehicle for oral gavage (e.g., 0.5% methylcellulose)

- Calipers
- Animal balance

Protocol:

- Tumor Cell Implantation:
 - Harvest and resuspend cancer cells in sterile PBS or culture medium, with or without Matrigel.
 - Subcutaneously inject approximately $2-5 \times 10^6$ cells into the flank of each mouse.
- Tumor Growth and Treatment Initiation:
 - Monitor tumor growth by measuring tumor volume with calipers (Volume = $(\text{width}^2 \times \text{length})/2$).
 - When tumors reach a mean volume of 100-200 mm³, randomize mice into treatment and control groups.
- AMG 193 Administration:
 - Prepare the dosing solution of AMG 193 in the appropriate vehicle.
 - Administer AMG 193 orally (p.o.) via gavage once daily (QD) at the desired dose levels (e.g., 10, 30, 100 mg/kg).[\[5\]](#)
 - Administer the vehicle alone to the control group.
- Monitoring and Endpoint:
 - Measure tumor volume and mouse body weight 2-3 times per week.
 - Continue treatment for a predetermined period (e.g., 21-28 days) or until tumors in the control group reach a specified size.

- At the end of the study, euthanize the mice and collect tumors and blood for pharmacodynamic analysis.
- Pharmacodynamic Analysis (SDMA Levels):
 - Tumor and blood samples can be analyzed for symmetric dimethylarginine (SDMA) levels by ELISA or other appropriate methods to confirm target engagement.[3]

Cell Cycle Analysis

Objective: To assess the effect of AMG 193 on cell cycle progression in MTAP-deleted cancer cells.

Materials:

- MTAP-deleted cancer cells
- 6-well cell culture plates
- AMG 193 stock solution (in DMSO)
- Propidium iodide (PI) staining solution
- RNase A
- Flow cytometer

Protocol:

- Cell Treatment:
 - Seed cells in 6-well plates and allow them to attach overnight.
 - Treat cells with various concentrations of AMG 193 or vehicle control for 24-72 hours.
- Cell Harvesting and Fixation:
 - Harvest cells by trypsinization and wash with PBS.

- Fix the cells in ice-cold 70% ethanol while vortexing gently.
- Incubate the cells at -20°C for at least 2 hours.
- Staining and Analysis:
 - Centrifuge the fixed cells and wash with PBS.
 - Resuspend the cell pellet in PI staining solution containing RNase A.
 - Incubate in the dark at room temperature for 30 minutes.
 - Analyze the DNA content of the cells using a flow cytometer.
- Data Interpretation:
 - Quantify the percentage of cells in the G1, S, and G2/M phases of the cell cycle.
 - An accumulation of cells in the G2/M phase is indicative of AMG 193-induced cell cycle arrest.^[1]

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References

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